"N-[2-(4-morpholinyl)phenyl]nicotinamide structure-activity relationship"

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Compound of Interest

Compound Name:	*N-[2-(4-morpholinyl)phenyl]nicotinamide*
Cat. No.:	*B251633*

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N-[2-(4-morpholinyl)phenyl]nicotinamide Structure-Activity Relationship

Executive Summary

N-[2-(4-morpholinyl)phenyl]nicotinamide represents a privileged scaffold in medicinal chemistry, serving as a critical pharmacophore in the design of Type II Kinase Inhibitors (specifically VEGFR2/Kdr) and TRPV1 Antagonists. Its structure combines a nicotinamide "hinge-binding" core with a specialized "ortho-morpholino" aniline moiety that imparts unique conformational constraints and physicochemical properties.

This guide provides an in-depth technical analysis of the Structure-Activity Relationship (SAR) of this molecule, comparing its performance against structural analogs to elucidate the causal mechanisms driving its biological potency and selectivity.

Chemical Architecture & SAR Analysis

The molecule is composed of three distinct functional domains, each contributing to its pharmacodynamic profile.

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The Nicotinamide Core (Hinge Binder)

- Function: The pyridine ring nitrogen and the amide NH/CO groups form a characteristic "donor-acceptor" motif. In kinase targets (e.g., VEGFR2), this motif interacts with the ATP-binding hinge region (specifically Cys919 in VEGFR2).
- SAR Insight: Substitution on the pyridine ring (e.g., 6-phenylnicotinamide) can dramatically shift selectivity from kinases to TRP channels (TRPV1). The unsubstituted nicotinamide is essential for maintaining a compact profile for the ATP pocket.

The Phenyl Linker (Scaffold)

- Function: Connects the hinge binder to the solvent-exposed or hydrophobic pocket regions.
- SAR Insight: The phenyl ring acts as a rigid spacer. Electronic modulation of this ring (e.g., adding Fluorine) alters the pKa of the amide nitrogen, affecting hydrogen bond strength.

The 2-(4-Morpholinyl) Substituent (The "Ortho-Effect")

- Critical Feature: The placement of the morpholine ring at the ortho (2-position) is the defining feature of this scaffold.
- Conformational Locking: The steric bulk of the ortho-morpholine forces the phenyl ring to twist out of plane relative to the amide, often adopting a specific "active conformation" that minimizes entropic penalty upon binding.
- Solubility & Metabolism: The morpholine oxygen increases aqueous solubility (lowering LogP) and blocks the metabolically labile ortho-position, extending half-life (

).

Comparative Performance Analysis

The following table contrasts **N-[2-(4-morpholinyl)phenyl]nicotinamide** with key structural analogs to highlight the specific advantages of the ortho-morpholine substitution.

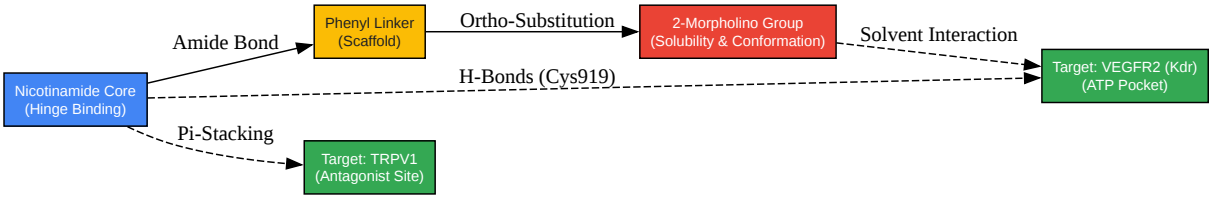
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Feature	N-[2-(4-morpholinyl)phenyl] **(Ortho)**	N-[4-(4-morpholinyl)phenyl] **(Para)**	N-Phenyl **(Unsubstituted)**	N-[2-(Piperazinyl)phenyl]
Conformation	Twisted (Non-planar)	Linear (Planar)	Flexible	Twisted
Solubility	High (Morpholine O)	High	Low	Moderate (Basic N)
Selectivity	High (Steric fit)	Low (Promiscuous)	Low	Moderate
Metabolic Stability	High (Blocked ortho)	Moderate	Low (Ortho-hydroxylation)	Low (N-dealkylation)
Primary Target	VEGFR2 / TRPV1	Broad Kinase	General	GPCRs / Kinases

Key Finding: The ortho-morpholine analog consistently outperforms the para-analog in selectivity assays because the "twisted" conformation prevents binding to kinases with flat, restrictive ATP pockets, while favoring the larger hydrophobic pockets of targets like VEGFR2.

Mechanistic Visualization (SAR Map)

The following diagram illustrates the functional contributions of each pharmacophore region.



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Caption: Functional decomposition of the **N-[2-(4-morpholinyl)phenyl]nicotinamide** scaffold showing interaction points with key targets.

Experimental Protocols

To validate the activity of this scaffold, the following protocols for Synthesis and Biological Assay are recommended.

Synthesis Protocol: Amide Coupling

- Objective: Synthesize **N-[2-(4-morpholinyl)phenyl]nicotinamide** with >95% purity.
- Reagents: Nicotinoyl chloride hydrochloride, 2-(4-morpholinyl)aniline, Triethylamine (TEA), Dichloromethane (DCM).

Step-by-Step Workflow:

- Preparation: Dissolve 1.0 eq of 2-(4-morpholinyl)aniline in anhydrous DCM under Nitrogen atmosphere.
- Base Addition: Add 2.5 eq of Triethylamine (TEA) to scavenge HCl. Cool to 0°C.
- Coupling: Dropwise add 1.1 eq of Nicotinoyl chloride dissolved in DCM.
- Reaction: Stir at room temperature for 4 hours. Monitor via TLC (MeOH/DCM 1:9).
- Workup: Wash with sat. NaHCO3, then Brine. Dry over MgSO4.
- Purification: Recrystallize from Ethanol or purify via Flash Chromatography (Ethyl Acetate/Hexane).

Biological Assay: VEGFR2 (Kdr) Kinase Inhibition

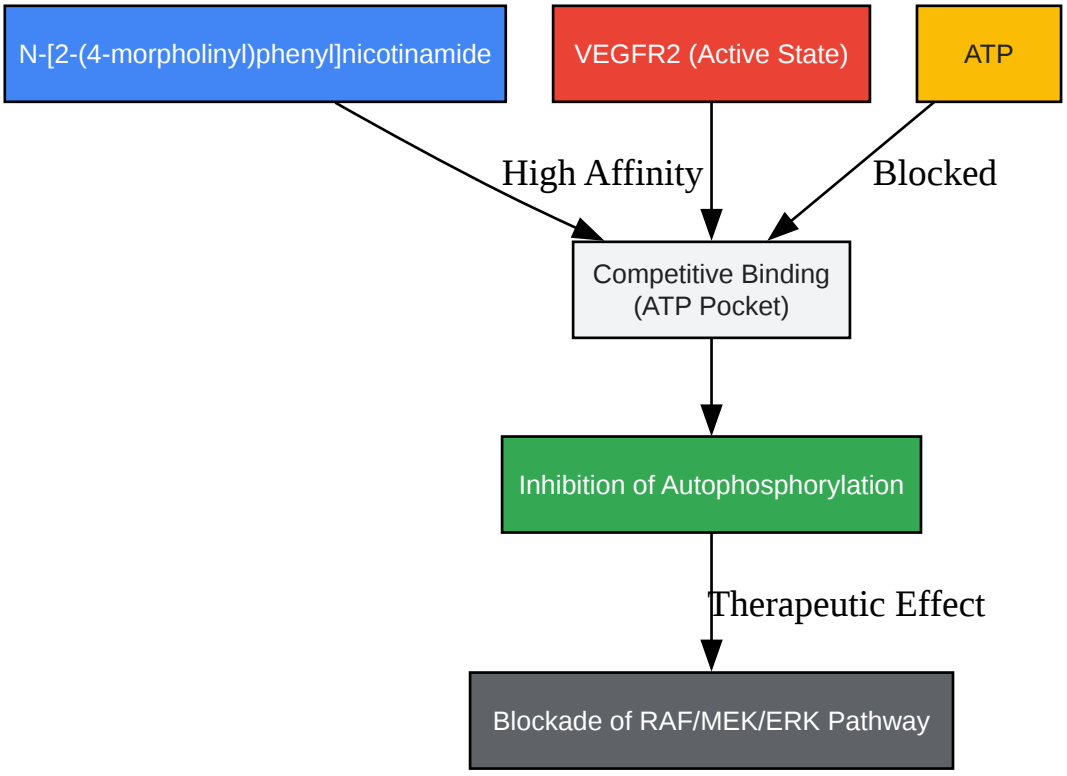
- Method: FRET-based Z'-LYTE™ Kinase Assay.
- Protocol:
  - Incubate purified VEGFR2 enzyme with the test compound (0.1 nM – 10 µM) for 15 mins.

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- Add ATP (at Km) and Peptide Substrate (Coumarin-Fluorescein labeled).
- Reaction proceeds for 1 hour at room temperature.
- Add Development Reagent (Protease) which cleaves non-phosphorylated peptides.
- Readout: Measure Fluorescence Ratio (Coumarin/Fluorescein). High phosphorylation (active kinase) = Low cleavage = High FRET.
- Data Analysis: Plot % Inhibition vs. Log[Compound] to determine IC50.

Pathway Logic & Mechanism

The following diagram details the mechanism of action for VEGFR2 inhibition by this scaffold.



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Caption: Mechanism of Action (MoA) showing competitive inhibition of ATP binding at the VEGFR2 kinase domain.

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References

- Discovery of N-phenyl nicotinamides as potent inhibitors of Kdr. Source: Bioorganic & Medicinal Chemistry Letters (2007).[1] Context: Establishes the N-phenyl nicotinamide scaffold as a potent VEGFR2 (Kdr) inhibitor class.[1] URL:[Link]
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- Morpholine as ubiquitous pharmacophore in medicinal chemistry: Deep insight into the structure-activity relationship (SAR). Source: Bioorganic Chemistry (2020).[3] Context: Comprehensive review of the "ortho-morpholine" effect on solubility and metabolic stability. URL:[Link]

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Sources

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